

Personal protective equipment for handling Fmoc-1-methyl-L-histidine

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Compound of Interest

Compound Name: Fmoc-1-methyl-L-histidine

Cat. No.: B557463

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Essential Safety and Handling Guide for Fmoc-1-methyl-L-histidine

This guide provides crucial safety, operational, and disposal information for researchers, scientists, and drug development professionals handling **Fmoc-1-methyl-L-histidine** (CAS No. 202920-22-7). Adherence to these protocols is essential for ensuring a safe laboratory environment and the integrity of your research.

Fmoc-1-methyl-L-histidine is a solid, white to off-white crystalline powder commonly used as a building block in peptide synthesis.^[1] While specific toxicity data is limited, it should be handled with the care accorded to all laboratory chemicals of unknown toxicity. The primary hazards are associated with inhalation of dust and direct contact with skin and eyes.

Personal Protective Equipment (PPE)

When handling **Fmoc-1-methyl-L-histidine**, a comprehensive approach to personal protection is mandatory to minimize exposure. The following table summarizes the required PPE.

Protection Type	Specific Equipment	Purpose
Hand Protection	Chemical-resistant gloves (e.g., nitrile)	Prevents skin contact. Inspect gloves for integrity before each use and replace them immediately if contaminated.[2]
Eye Protection	Safety glasses with side shields or chemical safety goggles	Protects eyes from dust particles and splashes.[3]
Skin and Body Protection	A buttoned laboratory coat	Protects skin and personal clothing from contamination.[2]
Respiratory Protection	Use in a well-ventilated area or a chemical fume hood	Minimizes the inhalation of fine dust particles.[4] For weighing and transferring solid material, a fume hood is strongly recommended.

Operational Plan: Step-by-Step Handling Procedure

This section outlines the procedural steps for the safe handling of **Fmoc-1-methyl-L-histidine** from receipt to use in synthesis.

- Receiving and Storage:
 - Upon receipt, inspect the container for any damage or leaks.
 - Store the container in a cool, dry, and well-ventilated area, away from incompatible materials. Recommended storage temperature is typically 2-8°C.[5]
 - Keep the container tightly sealed.
- Preparation for Use (Weighing and Dissolving):
 - Perform all manipulations of the solid compound within a chemical fume hood to prevent inhalation of dust.[4]

- Before weighing, allow the container to reach room temperature to avoid condensation.
- Use a clean spatula and weighing paper. Avoid creating dust clouds.
- If dissolving in a solvent such as Dimethylformamide (DMF), add the solvent to the pre-weighed solid slowly.[6]
- Use in Peptide Synthesis:
 - **Fmoc-1-methyl-L-histidine** is used in Fmoc solid-phase peptide synthesis (SPPS).[5]
 - The Fmoc protecting group is base-labile and is typically removed using a solution of piperidine in DMF.[7]
 - Handle all reagents and solvents used in the synthesis process with appropriate PPE.

Disposal Plan

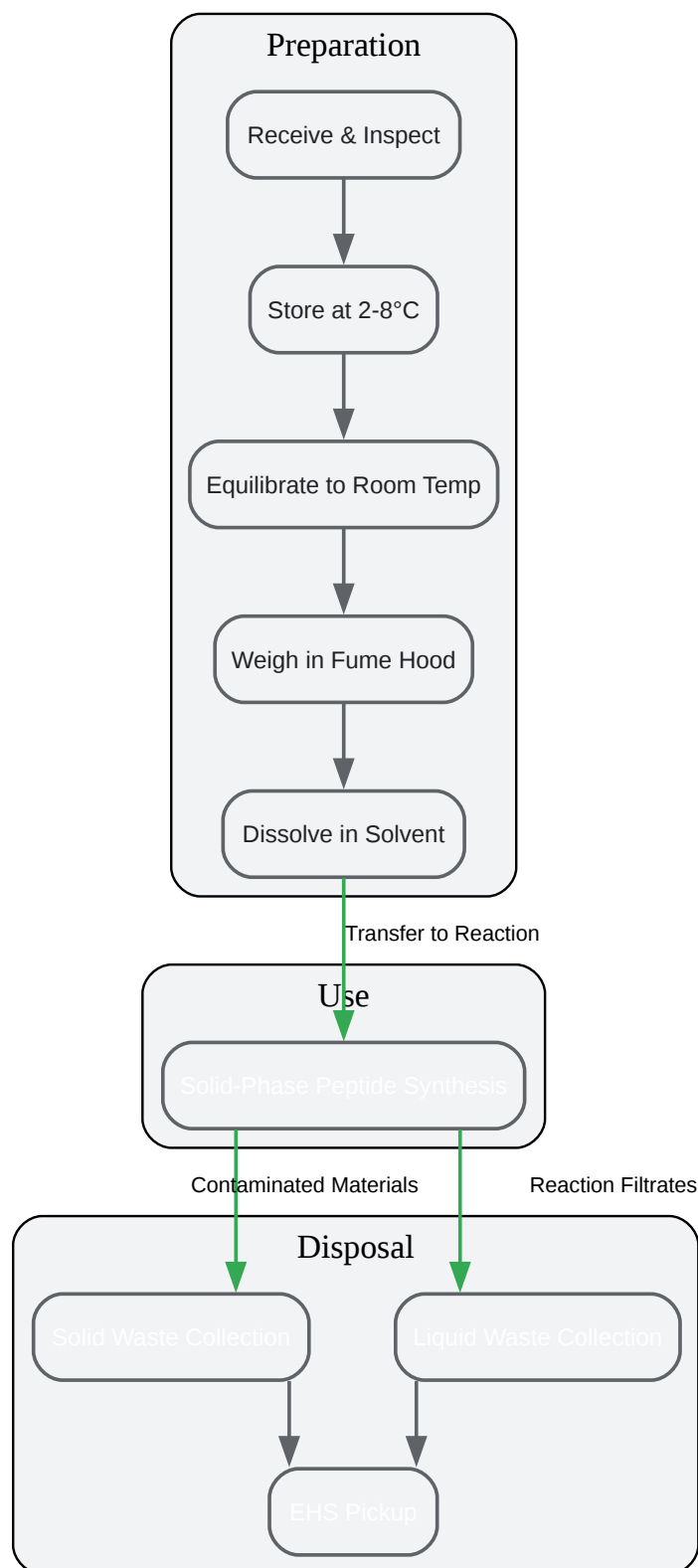
Proper disposal of **Fmoc-1-methyl-L-histidine** and associated waste is critical to prevent environmental contamination and ensure laboratory safety. Treat all waste as hazardous chemical waste.[4]

- Unused Solid Compound:
 - Unused or expired solid **Fmoc-1-methyl-L-histidine** should be disposed of in its original container or a clearly labeled, sealed, and compatible waste container.[4]
 - Label the container as "Hazardous Waste" and include the full chemical name.[4]
- Contaminated Labware:
 - Disposable items such as gloves, weighing paper, and pipette tips that have come into contact with the compound should be collected in a designated, sealed hazardous waste bag or container.
- Liquid Waste:

- Liquid waste generated during the synthesis process, such as solutions containing piperidine/DMF from Fmoc deprotection or trifluoroacetic acid (TFA) from cleavage, must be collected in a labeled, sealed, and appropriate hazardous waste container.^[4]
- Clearly label the container with "Hazardous Waste" and list all chemical constituents.^[4]
- Final Disposal:
 - Store all waste containers in a designated hazardous waste accumulation area, segregated from incompatible chemicals.
 - Arrange for disposal through your institution's Environmental Health and Safety (EHS) department in accordance with local, state, and federal regulations.

Experimental Workflow Visualization

The following diagram illustrates the standard workflow for safely handling **Fmoc-1-methyl-L-histidine** in a laboratory setting, from initial preparation to final disposal.



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